

# A Comparative Analysis of Radon-220 and Radon-222 as Environmental Tracers

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## Compound of Interest

Compound Name: Radon-220

Cat. No.: B1213171

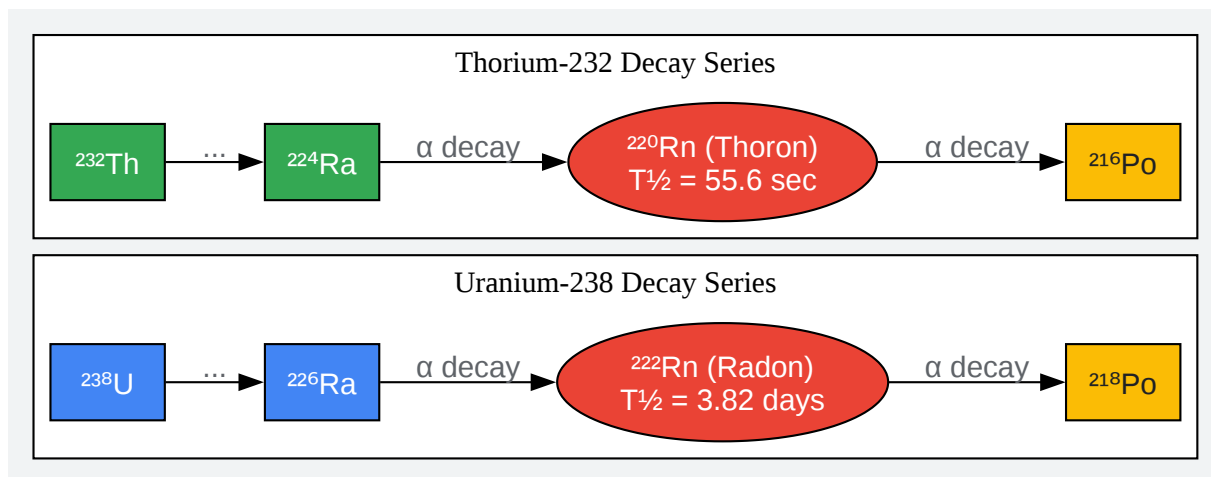
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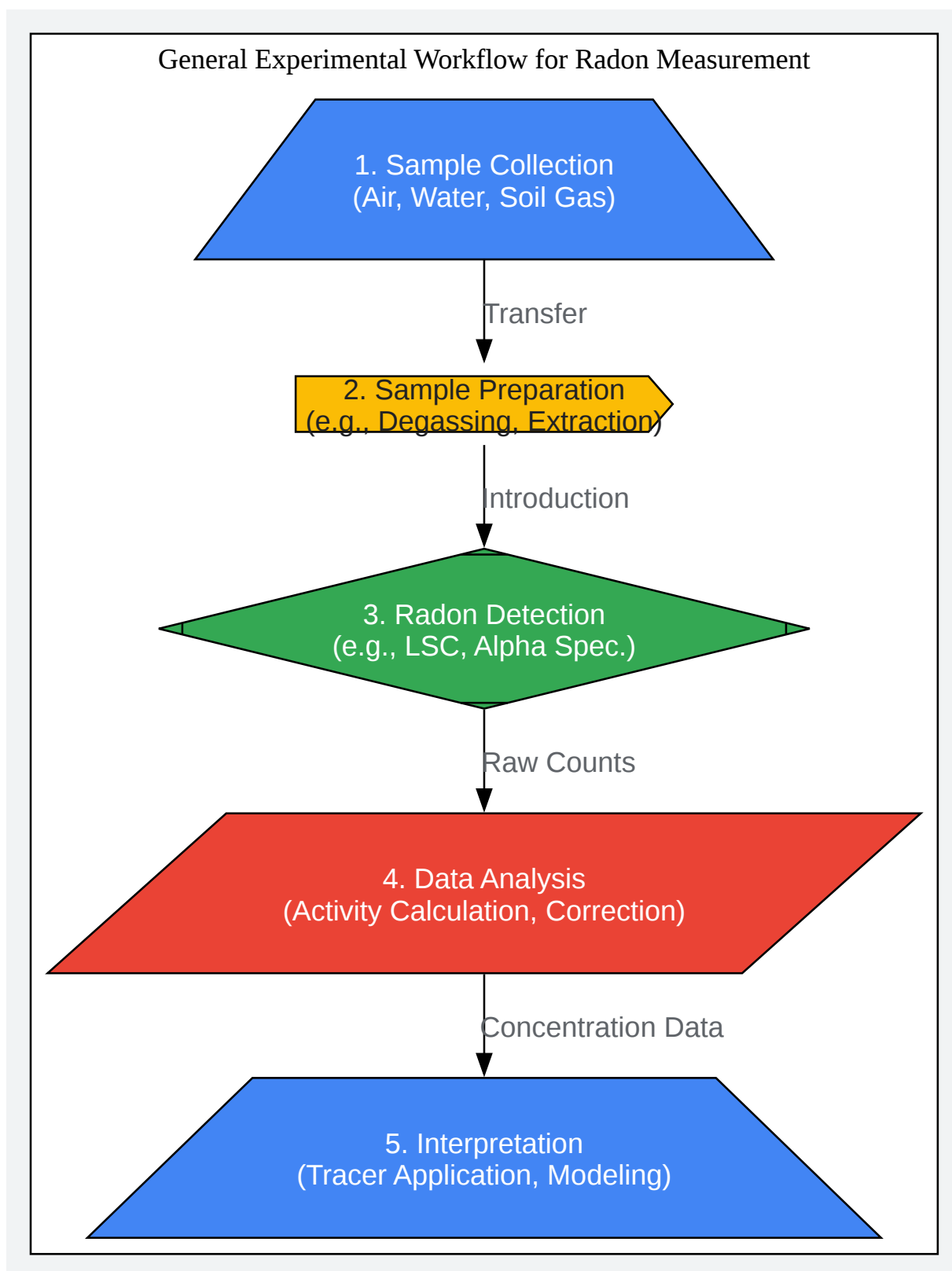
## A Guide for Researchers and Environmental Scientists

Radon, a naturally occurring radioactive noble gas, has two primary isotopes used extensively in environmental studies: Radon-222 ( $^{222}\text{Rn}$ ), historically known as radon, and **Radon-220** ( $^{220}\text{Rn}$ ), known as thoron. Both isotopes serve as powerful tracers for a variety of geophysical and environmental processes due to their inert nature and distinct radioactive properties.<sup>[1]</sup> This guide provides a comparative analysis of their efficacy as environmental tracers, supported by quantitative data and detailed experimental methodologies, to aid researchers in selecting the appropriate isotope for their specific applications.

## Core Properties and Decay Chains

The fundamental difference between  $^{222}\text{Rn}$  and  $^{220}\text{Rn}$  lies in their parent isotopes and, consequently, their half-lives.  $^{222}\text{Rn}$  is a decay product of Uranium-238 ( $^{238}\text{U}$ ) and has a half-life of 3.82 days.<sup>[2][3]</sup> In contrast,  $^{220}\text{Rn}$  originates from the Thorium-232 ( $^{232}\text{Th}$ ) decay series and has a much shorter half-life of just 55.6 seconds.<sup>[2][4][5]</sup> This stark contrast in half-lives is the primary determinant of their suitability for tracing different environmental processes. The longer half-life of  $^{222}\text{Rn}$  allows it to travel significant distances from its source, making it an ideal tracer for large-scale and longer-duration processes. The short half-life of  $^{220}\text{Rn}$  means it can only migrate very short distances before decaying, making it a sensitive tracer for processes occurring close to the source and on rapid timescales.<sup>[2][4]</sup>





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